

Performance of Tribenzyltin Chloride in Different Solvent Systems: A Comparative Guide

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Compound of Interest

Compound Name: Tribenzyltin chloride

CAS No.: 3151-41-5

Cat. No.: B1580662

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the performance of **tribenzyltin chloride** in various solvent systems, offering insights into its solubility, stability, and reactivity. The information is intended to assist researchers in optimizing reaction conditions and considering safer, more effective alternatives in organic synthesis. Given the limited direct quantitative data for **tribenzyltin chloride**, this guide incorporates data from analogous organotin compounds, namely tributyltin chloride and triphenyltin chloride, to provide a representative comparison.

Data Presentation: Solubility and Physical Properties

The selection of an appropriate solvent is critical for the successful application of **tribenzyltin chloride** in chemical reactions. The following table summarizes the solubility and key physical properties of **tribenzyltin chloride** and its common alternatives. It is important to note that organotin compounds are known for their toxicity and should be handled with appropriate safety precautions.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Solubility in Water
Tribenzyltin Chloride	$(\text{C}_6\text{H}_5\text{CH}_2)_3\text{SnCl}$	427.54	143	~475 (Predicted)	Reacts
Tributyltin Chloride	$(\text{C}_4\text{H}_9)_3\text{SnCl}$	325.49	-43	171-173 @ 25 mmHg	Insoluble, hydrolyzes in hot water[1]
Triphenyltin Chloride	$(\text{C}_6\text{H}_5)_3\text{SnCl}$	385.47	105-108	240 (decomposes)	Insoluble[2]
Phenylboronic Acid	$\text{C}_6\text{H}_5\text{B}(\text{OH})_2$	121.93	217-220	>220	Sparingly soluble

Qualitative Solubility in Organic Solvents:

Compound	THF	Toluene	DMF	DCM	Acetonitrile	Ethanol	Acetone	Benzene
Tribenzyltin Chloride (Estimated)	Soluble	Soluble	Soluble	Soluble	Soluble	Soluble	Soluble	Soluble
Tributyltin Chloride	Soluble	Soluble[1][3]	Soluble	Soluble	Soluble	Soluble[1]	Soluble[4]	Soluble[1][3][5]
Triphenyltin Chloride	Soluble	Soluble	Soluble	Soluble	Soluble	Soluble[2]	Soluble[2]	Soluble
Phenylboronic Acid	Soluble	Sparingly Soluble	Soluble	Sparingly Soluble	Soluble	Soluble	Soluble	Sparingly Soluble

Reactivity in Stille Coupling

Tribenzyltin chloride is a reagent commonly employed in Stille coupling reactions to form carbon-carbon bonds. The choice of solvent can significantly influence the reaction rate and yield.

General Reactivity Trend in Stille Coupling:

The reactivity of organostannanes in Stille coupling generally follows the order: alkynyl > alkenyl > aryl > allyl ≈ benzyl > alkyl[6]. The polarity of the solvent can affect the rate of transmetalation, a key step in the catalytic cycle[7]. Polar aprotic solvents like DMF are often used in Stille couplings[8]. The addition of salts like lithium chloride can also accelerate the reaction[6].

Experimental Protocols

General Protocol for Solubility Determination (Shake-Flask Method)

This protocol provides a general method for determining the solubility of a compound in a specific solvent.

Materials:

- **Tribenzyltin chloride** (or alternative compound)
- Selected solvent (e.g., THF, Toluene, DMF)
- Analytical balance
- Vials with screw caps
- Shaker or magnetic stirrer
- Thermostatically controlled water bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical instrument for quantification (e.g., HPLC, GC)

Procedure:

- Add an excess amount of the solid compound to a vial.
- Add a known volume of the solvent to the vial.
- Seal the vial and place it in the shaker or on the magnetic stirrer in a thermostatically controlled environment (e.g., 25 $^{\circ}\text{C}$).
- Agitate the mixture for a sufficient time to ensure equilibrium is reached (typically 24-48 hours).
- Allow the mixture to settle, letting the excess solid precipitate.

- Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved solid.
- Dilute the filtered solution with a known volume of a suitable solvent.
- Analyze the concentration of the compound in the diluted solution using a calibrated analytical instrument.
- Calculate the solubility in g/L or mol/L.

General Experimental Protocol for a Stille Coupling Reaction

This protocol outlines a general procedure for a palladium-catalyzed Stille coupling reaction.

Materials:

- Aryl halide or triflate
- **Tribenzyltin chloride** (or other organostannane)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, $\text{PdCl}_2(\text{PPh}_3)_2$)
- Anhydrous and degassed solvent (e.g., DMF, toluene)
- Inert atmosphere (e.g., Nitrogen or Argon)
- Schlenk flask or similar reaction vessel
- Standard laboratory glassware
- Magnetic stirrer and heating plate

Procedure:

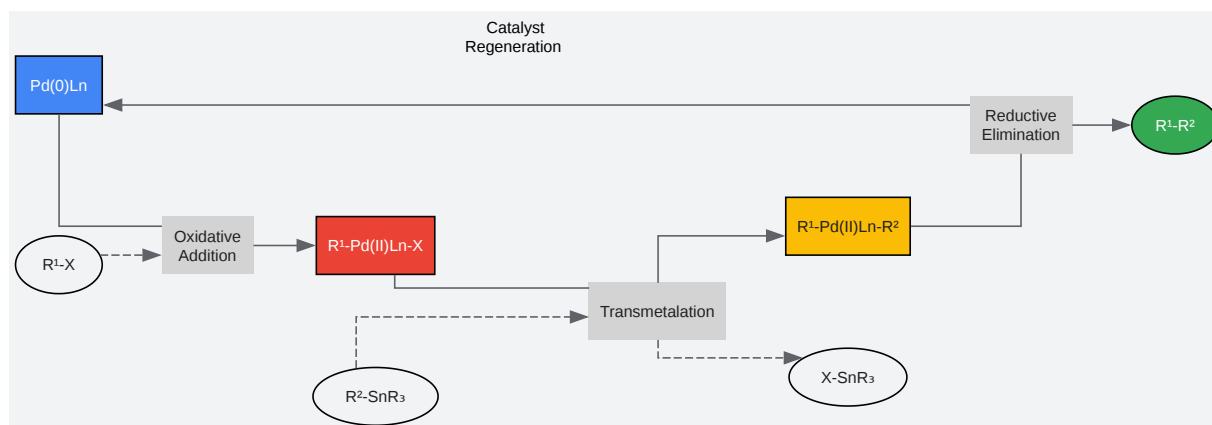
- To a flame-dried Schlenk flask under an inert atmosphere, add the aryl halide (1.0 eq), the palladium catalyst (e.g., 0.05 eq), and a magnetic stir bar.

- Add the anhydrous, degassed solvent via syringe.
- Add the **tribenzyltin chloride** (1.1 - 1.5 eq) to the reaction mixture.
- Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) and stir until the reaction is complete (monitor by TLC or GC).
- Cool the reaction mixture to room temperature.
- Quench the reaction with an aqueous solution of KF and stir vigorously for 1-2 hours to precipitate the tin byproducts.
- Filter the mixture through a pad of Celite and wash with an organic solvent (e.g., ethyl acetate).
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Mandatory Visualization

Stille Coupling Catalytic Cycle

The following diagram illustrates the catalytic cycle of the Stille cross-coupling reaction.



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Caption: Catalytic cycle of the Stille cross-coupling reaction.

Alternatives to Tribenzyltin Chloride

The high toxicity of organotin compounds is a significant drawback to their use in synthesis[6]. A prominent and widely adopted alternative is the Suzuki coupling reaction, which utilizes generally less toxic and more environmentally benign organoboron compounds, such as boronic acids and their esters.

Advantages of Suzuki Coupling:

- **Lower Toxicity:** Boronic acids and their byproducts are significantly less toxic than organotin compounds.
- **Air and Moisture Stability:** Many boronic acids are stable solids that can be handled in air.
- **Commercial Availability:** A wide variety of boronic acids are commercially available.
- **Mild Reaction Conditions:** Suzuki couplings can often be performed under mild conditions.

Conclusion

Tribenzyltin chloride is a versatile reagent for carbon-carbon bond formation, particularly in Stille coupling reactions. Its performance is dependent on the choice of solvent, with polar aprotic solvents generally favoring the reaction. However, the high toxicity of organotin compounds necessitates careful handling and consideration of greener alternatives. The Suzuki coupling, employing less toxic boronic acids, presents a robust and often preferred alternative for many synthetic applications. Researchers are encouraged to evaluate the safety and environmental impact alongside the chemical performance when selecting a cross-coupling methodology.

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